

Navigating the Safe Disposal of Methyl 4-oxocyclohexanecarboxylate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl 4-oxocyclohexanecarboxylate

Cat. No.: B120234

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational integrity. This guide provides essential, immediate safety and logistical information for the proper disposal of **Methyl 4-oxocyclohexanecarboxylate** (CAS No: 6297-22-9), ensuring the protection of personnel and the environment.

Essential Safety and Physical Data

A thorough understanding of the chemical's properties is the first step in safe handling. The following table summarizes key quantitative data for **Methyl 4-oxocyclohexanecarboxylate**.

Property	Value
Molecular Formula	C8H12O3[1][2]
Molecular Weight	156.18 g/mol [1][2]
Physical Form	Liquid at 20°C[2]
Density	1.1 g/mL[2]
Boiling Point	96-97 °C at 8.0 Torr[3]
Flash Point	94.8 °C[3]
Refractive Index	1.46[2]
Storage	Room temperature, in an inert atmosphere[3]

Hazard Identification and First Aid

Methyl 4-oxocyclohexanecarboxylate is classified as an irritant. It is crucial to be aware of its primary hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

In the event of exposure, the following first aid measures should be taken immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with plenty of soap and water while removing contaminated clothing. Seek medical advice if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Step-by-Step Disposal Protocol

The proper disposal of **Methyl 4-oxocyclohexanecarboxylate** is critical to prevent environmental contamination and ensure regulatory compliance. The following protocol outlines the necessary steps for its safe disposal. It is imperative to consult and adhere to all local, state, and federal regulations regarding chemical waste disposal.

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure appropriate PPE is worn, including:

- Nitrile gloves
- Safety glasses with side shields or goggles
- A laboratory coat

2. Waste Segregation and Collection:

- All waste containing **Methyl 4-oxocyclohexanecarboxylate**, including contaminated consumables (e.g., pipette tips, paper towels), should be collected in a designated, properly labeled, and sealed waste container.
- The container should be made of a material compatible with the chemical.
- The waste should be categorized as organic waste. Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.

3. Handling Spills:

- Small Spills (<50 mL): Absorb the spill with an inert material such as vermiculite, perlite, or sand.^[4] Scoop the absorbed material into a designated waste container.^[4] The area should then be decontaminated.
- Large Spills (>50 mL): Evacuate the immediate area and prevent the spill from entering drains. Contain the spill using absorbent materials. Contact your institution's environmental health and safety (EHS) department for guidance on cleanup and disposal.

4. Disposal of Empty Containers:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate should be collected and disposed of as chemical waste.
- After rinsing, the container can be disposed of according to institutional guidelines, which may include puncturing it to prevent reuse.

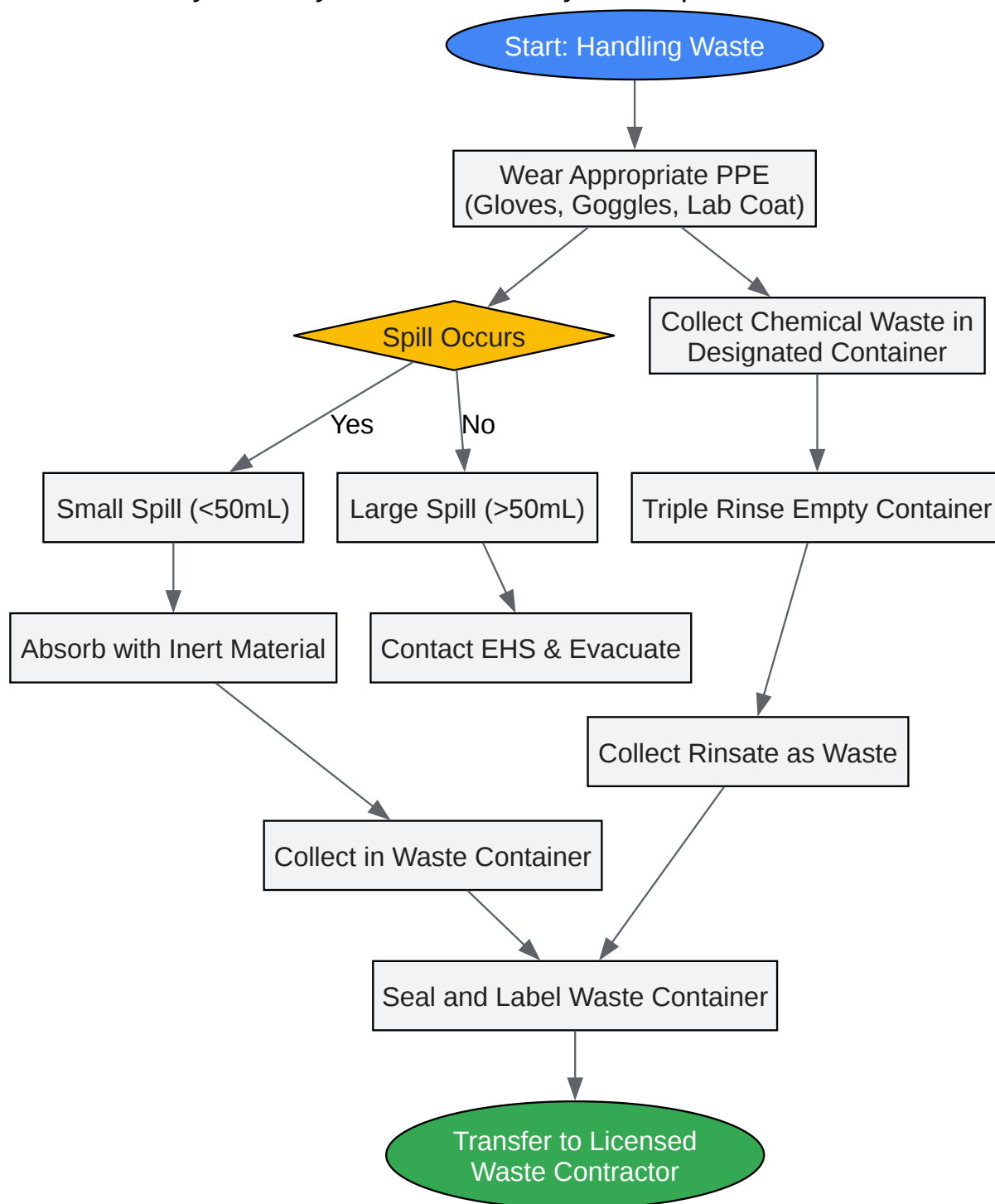
5. Final Disposal:

- The sealed and labeled waste container must be transferred to a licensed waste disposal contractor.
- Never dispose of **Methyl 4-oxocyclohexanecarboxylate** down the sink or in general trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 4-oxocyclohexanecarboxylate**.

Methyl 4-oxocyclohexanecarboxylate Disposal Workflow



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Caption: Disposal workflow for **Methyl 4-oxocyclohexanecarboxylate**.

By adhering to these procedures, laboratories can ensure the safe handling and disposal of **Methyl 4-oxocyclohexanecarboxylate**, fostering a secure research environment and maintaining environmental responsibility.

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